

5-Fluorosalicylaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fluorosalicylaldehyde

Cat. No.: B15288140

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CAS Number: 347-54-6

This technical guide provides an in-depth overview of 5-**Fluorosalicylaldehyde**, a versatile building block in medicinal chemistry and material science. It is intended for researchers, scientists, and drug development professionals, offering a comprehensive summary of its properties, synthesis, and applications, with a focus on experimental protocols and data.

Chemical and Physical Properties

5-**Fluorosalicylaldehyde**, also known as 5-fluoro-2-hydroxybenzaldehyde, is a fluorinated aromatic aldehyde. The fluorine substituent enhances the biological activity of its derivatives, making it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Property	Value	Reference
CAS Number	347-54-6	[1][2][3][4][5]
Molecular Formula	C7H5FO2	[1][3][4][5]
Molecular Weight	140.11 g/mol	[1][2][3][5]
Appearance	White to orange to green powder or crystals	[1][4]
Melting Point	82-86 °C	[1][3]
Boiling Point	56 °C at 1 mmHg	[1][3]
Synonyms	5-Fluoro-2-hydroxybenzaldehyde	[1][2][3]

Synthesis of 5-Fluorosalicylaldehyde

A common method for the synthesis of 5-**Fluorosalicylaldehyde** involves a multi-step process starting from p-nitrochlorobenzene. This process includes reduction, diazotization, acidic hydrolysis, and a final formylation step.

Experimental Protocol: Synthesis of 5-Fluorosalicylaldehyde

This protocol is based on the methodology described in patent CN102557902A.

Step 1: Reduction of p-Nitrochlorobenzene to Fluoroaniline

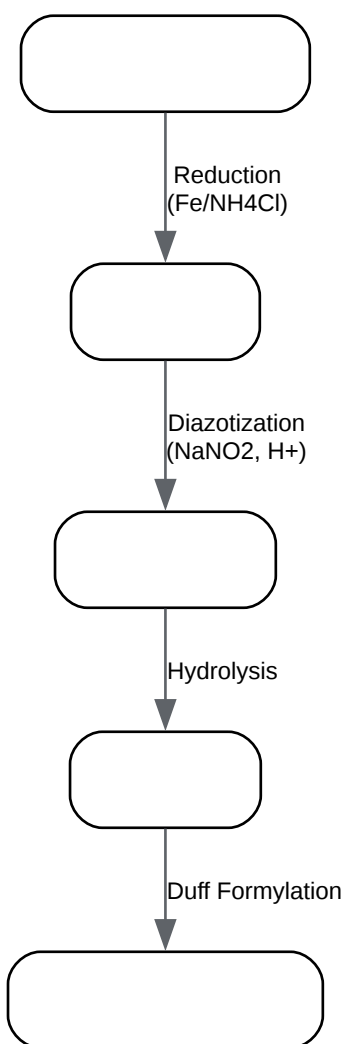
- In a suitable reaction vessel, p-nitrochlorobenzene is reduced using iron powder and ammonium chloride in a suitable solvent. The reaction mixture is heated and stirred until the reduction is complete, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the iron sludge, and the filtrate containing the fluoroaniline is purified.

Step 2: Diazotization and Hydrolysis to Fluorophenol

- The synthesized fluoroaniline is dissolved in an acidic solution (e.g., sulfuric acid and water) and cooled to 0-5 °C in an ice-water bath.
- A solution of sodium nitrite in water is added dropwise to the fluoroaniline solution while maintaining the low temperature to form the diazonium salt.
- The diazonium salt solution is then added to a hot acidic solution to facilitate hydrolysis, yielding fluorophenol. The product is typically isolated by steam distillation.

Step 3: Improved Duff Formylation to 5-**Fluorosalicylaldehyde**

- The fluorophenol is subjected to an improved Duff formylation reaction. This involves reacting the fluorophenol with a formylating agent, such as hexamethylenetetramine, in an acidic medium.
- The reaction mixture is heated to promote the formylation at the ortho position to the hydroxyl group.
- After the reaction is complete, the mixture is hydrolyzed to yield 5-**Fluorosalicylaldehyde**. The final product is then purified by recrystallization or chromatography.



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Synthesis of 5-**Fluorosalicylaldehyde**.

Applications in Research and Drug Development

5-Fluorosalicylaldehyde is a key intermediate in the synthesis of a variety of biologically active molecules and functional materials.

- **Pharmaceuticals:** It is used in the development of novel therapeutic agents, particularly in the fields of anti-cancer and anti-inflammatory drugs.[1] The fluorine substitution is known to enhance the biological activity of the resulting compounds.[1]
- **Fluorescent Probes:** This compound is employed in the design of fluorescent probes for biological imaging, allowing for the visualization of cellular processes.[1]

- Material Science: **5-Fluorosalicylaldehyde** is used to modify polymers to enhance their thermal stability and chemical resistance.^[1]
- Coordination Chemistry: It serves as a ligand for the synthesis of metal complexes with interesting biological properties, such as antioxidant and DNA-binding activities.

Synthesis and Biological Evaluation of 5-Fluorosalicylaldehyde-Derived Copper(II) Complexes

An important application of **5-Fluorosalicylaldehyde** is in the synthesis of metal complexes. The following sections detail the synthesis and biological evaluation of its copper(II) complexes.

Experimental Protocol: Synthesis of [Cu(5-F-salo)₂]

This protocol is adapted from a study by Papadopoulos et al.

Materials:

- **5-Fluorosalicylaldehyde** (5-F-saloH)
- Sodium methoxide (CH₃ONa)
- Copper(II) nitrate trihydrate (Cu(NO₃)₂·3H₂O)
- Methanol

Procedure:

- Prepare a methanolic solution (5 mL) of **5-Fluorosalicylaldehyde** (1 mmol, 140 mg).
- Deprotonate the **5-Fluorosalicylaldehyde** by adding sodium methoxide (1 mmol, 54 mg) to the solution.
- In a separate flask, prepare a methanolic solution (5 mL) of Cu(NO₃)₂·3H₂O (0.5 mmol, 121 mg).

- Add the deprotonated 5-**Fluorosalicylaldehyde** solution to the copper(II) nitrate solution at room temperature.
- Stir the reaction mixture for 1 hour.
- Filter the resulting precipitate and allow the filtrate to slowly evaporate.
- After a few days, green-yellow single crystals of [Cu(5-F-salo)2] will form.

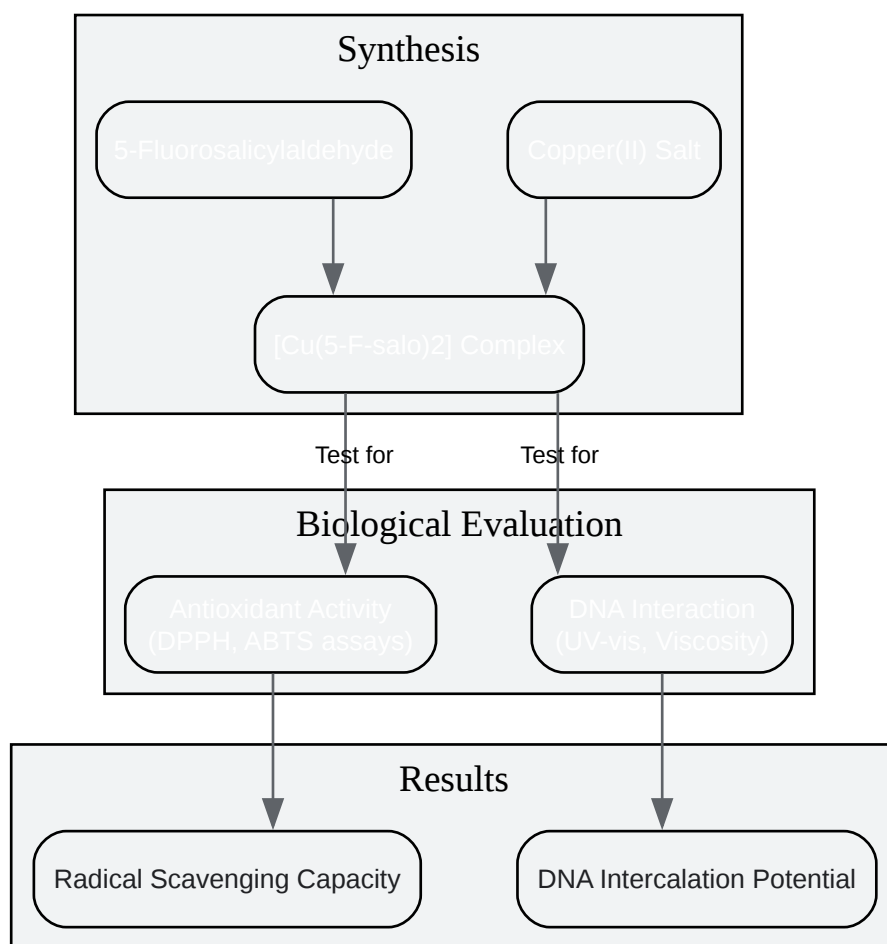
Biological Activity of Copper(II) Complexes

The copper(II) complexes of 5-**Fluorosalicylaldehyde** have been investigated for their antioxidant properties and their interaction with DNA.

Antioxidant Activity: The antioxidant activity of these complexes has been evaluated using DPPH (1,1-diphenyl-2-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

Compound	% DPPH Scavenging	% ABTS Scavenging
5-F-saloH	-	-
[Cu(5-F-salo)2]	-	78.89 ± 0.18
Data for other complexes can be found in the source literature.		

Interaction with DNA: Studies have shown that these copper complexes can interact with calf-thymus DNA (CT-DNA), likely through intercalation. This interaction is investigated using UV-vis spectroscopy and viscosity measurements of DNA solutions in the presence of the complexes.



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Workflow for the synthesis and evaluation of copper complexes.

Safety Information

5-Fluorosalicylaldehyde is classified as an irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.

Conclusion

5-Fluorosalicylaldehyde is a valuable and versatile chemical intermediate with significant applications in the development of new pharmaceuticals and materials. Its unique properties, stemming from the presence of the fluorine atom, make it a compound of high interest for researchers. The detailed synthetic protocols and the biological activity of its derivatives,

particularly its metal complexes, provide a solid foundation for further investigation and application in various scientific fields.

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References

- 1. Palladium(II) Complexes of Substituted Salicylaldehydes: Synthesis, Characterization and Investigation of Their Biological Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Copper(II) Complexes of 5-Fluoro-Salicylaldehyde: Synthesis, Characterization, Antioxidant Properties, Interaction with DNA and Serum Albumins [mdpi.com]
- 3. [PDF] Copper(II) Complexes of 5-Fluoro-Salicylaldehyde: Synthesis, Characterization, Antioxidant Properties, Interaction with DNA and Serum Albumins | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. 5-Fluorosalicylaldehyde | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
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